

ACTH (22-39) peptide solubility and reconstitution in PBS

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Compound of Interest

Compound Name: ACTH (22-39)

Cat. No.: B8235319

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Technical Support Center: ACTH (22-39) Peptide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and reconstitution of **ACTH (22-39)** peptide in Phosphate-Buffered Saline (PBS) for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **ACTH (22-39)** and what is its primary function in research?

A1: **ACTH (22-39)** is a synthetic peptide fragment of the human Adrenocorticotrophic Hormone. Unlike the full-length ACTH (1-39), which is a key regulator of cortisol and androgen production by the adrenal cortex, the biological activity of the (22-39) fragment is a subject of ongoing research. It is often used in studies to understand the specific functions of different domains of the ACTH molecule and to investigate its potential non-canonical effects.

Q2: What is the recommended solvent for reconstituting **ACTH (22-39)**?

A2: The primary recommended solvent for **ACTH (22-39)** is sterile, high-purity water.^{[1][2]} For many biological applications, subsequent dilution into a physiological buffer like PBS is necessary.

Q3: Can I dissolve **ACTH (22-39)** directly in PBS?

A3: While direct dissolution in PBS is possible, it is often recommended to first reconstitute the peptide in a small amount of sterile water to create a concentrated stock solution. This stock can then be diluted to the final working concentration in PBS. This two-step process can improve solubility and minimize the risk of precipitation, as some peptides can be less soluble in buffered solutions compared to pure water.

Q4: What is the expected solubility of **ACTH (22-39)** in aqueous solutions?

A4: The solubility of **ACTH (22-39)** in water is reported to be as high as 50 mg/mL, though this may require sonication to achieve.^[2] The solubility of a similar fragment, ACTH (18-39), in PBS (pH 7.2) is approximately 5 mg/mL. It is always advisable to consult the manufacturer's product data sheet for lot-specific solubility information.

Q5: How should I store the lyophilized peptide and the reconstituted solution?

A5: Lyophilized **ACTH (22-39)** should be stored at -20°C or -80°C. Once reconstituted, it is recommended to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles. The reconstituted stock solution in water can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] Solutions diluted in PBS should ideally be used fresh.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Peptide will not dissolve in PBS.	The peptide has low solubility in the buffered solution at the desired concentration.	<p>1. Use a two-step dissolution process: First, dissolve the peptide in a small volume of sterile, deionized water to create a concentrated stock. Then, slowly add the stock solution to your PBS buffer while gently vortexing.</p> <p>2. Sonication: Use a bath sonicator for short bursts (10-20 seconds) to aid dissolution. Avoid overheating the sample by keeping it on ice between sonications.</p> <p>3. Adjust pH: Although PBS is a buffered solution, slight adjustments towards a more acidic or basic pH might improve solubility depending on the peptide's isoelectric point. However, ensure the final pH is compatible with your experimental system.</p>
The reconstituted solution is cloudy or contains visible particles.	The peptide has aggregated or precipitated out of solution.	<p>1. Centrifugation: Spin down the solution in a microcentrifuge to pellet the aggregates. Carefully collect the supernatant for your experiment, and consider re-quantifying the peptide concentration.</p> <p>2. Filtration: For sterile applications, filter the solution through a 0.22 μm syringe filter to remove aggregates.</p> <p>3. Re-dissolve at</p>

a lower concentration: The desired concentration may be above the peptide's solubility limit in PBS. Try preparing a more dilute solution.

Inconsistent experimental results.

1. Peptide degradation: Improper storage or multiple freeze-thaw cycles can lead to degradation. 2. Inaccurate concentration: Errors in reconstitution or loss of peptide due to aggregation can lead to an incorrect working concentration.

1. Proper Storage: Always store lyophilized peptide at -20°C or -80°C and reconstituted aliquots at -80°C. Use aliquots promptly after thawing. 2. Fresh Preparations: Prepare fresh working solutions from a stock for each experiment. 3. Quantification: Consider quantifying the peptide concentration of your stock solution using a method like a BCA assay or by measuring absorbance at 280 nm if the peptide contains tryptophan or tyrosine residues.

Quantitative Data Summary

Peptide Fragment	Solvent	Reported Solubility	Reference
ACTH (22-39)	Water	50 mg/mL (with sonication)	[2]
ACTH (18-39)	PBS (pH 7.2)	~5 mg/mL	

Experimental Protocols

Protocol for Reconstitution of ACTH (22-39) in PBS

This protocol provides a general guideline for reconstituting lyophilized **ACTH (22-39)** for use in in vitro experiments, such as cell-based assays.

Materials:

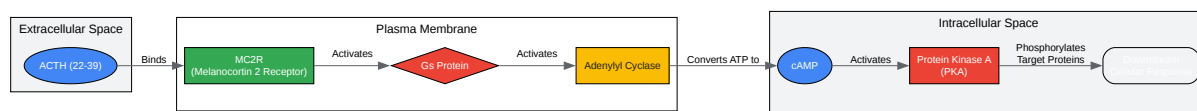
- Lyophilized **ACTH (22-39)** peptide
- Sterile, deionized, nuclease-free water
- Sterile 1X Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Pre-Reconstitution:
 - Before opening, centrifuge the vial of lyophilized peptide at a low speed (e.g., 1000 x g) for 1-2 minutes to ensure all the powder is at the bottom of the vial.
 - Allow the vial to equilibrate to room temperature for 15-20 minutes to prevent condensation upon opening.
- Preparation of Stock Solution (in Water):
 - Carefully open the vial in a sterile environment (e.g., a laminar flow hood).
 - To prepare a 1 mM stock solution, add the appropriate volume of sterile water. For example, for 1 mg of peptide (Molecular Weight ~2465.7 g/mol), add 405.6 μ L of water.
 - Gently vortex or pipette the solution up and down to dissolve the peptide completely. If necessary, use a bath sonicator for short intervals, keeping the vial on ice.
 - Visually inspect the solution to ensure it is clear and free of particulates.
- Preparation of Working Solution (in PBS):
 - Determine the final concentration of **ACTH (22-39)** required for your experiment.
 - In a sterile tube, add the required volume of sterile 1X PBS.

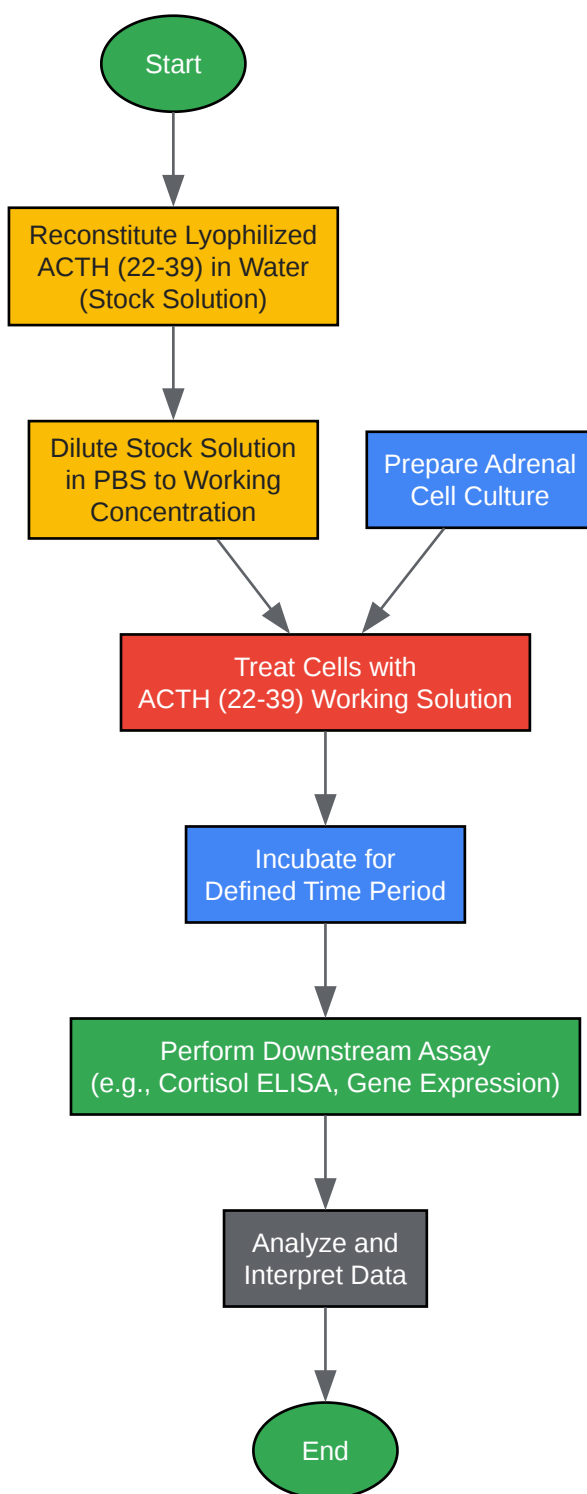
- While gently vortexing the PBS, add the calculated volume of the aqueous stock solution to the PBS to achieve the desired final concentration.
- For example, to prepare 1 mL of a 10 μ M working solution from a 1 mM stock, add 10 μ L of the stock solution to 990 μ L of PBS.
- Storage:
 - The aqueous stock solution should be aliquoted into single-use volumes and stored at -80°C .
 - The working solution in PBS should be prepared fresh for each experiment and used immediately. Avoid storing peptide solutions in PBS for extended periods, as this can increase the risk of degradation and aggregation.

Visualizations



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Caption: Simplified signaling pathway of ACTH via the MC2R.



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Caption: General experimental workflow for a cell-based assay using **ACTH (22-39)**.

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References

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- 2. reactivi.ro [reactivi.ro]
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